

NVP-BBD130: A Comparative Analysis of Downstream Target Modulation

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Compound of Interest

Compound Name: *Nvp-bbd130*

CAS No.: *853910-61-9*

Cat. No.: *B1609942*

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This guide provides a comparative analysis of **NVP-BBD130**, a potent dual inhibitor of Phosphoinositide 3-kinase (PI3K) and mammalian Target of Rapamycin (mTOR), against other well-characterized dual PI3K/mTOR inhibitors. The objective of this document is to offer researchers, scientists, and drug development professionals a comprehensive overview of **NVP-BBD130**'s validated effects on downstream signaling targets, supported by experimental data and detailed methodologies.

Introduction to NVP-BBD130 and the PI3K/mTOR Pathway

NVP-BBD130 is an ATP-competitive inhibitor targeting both PI3K and mTOR, two key kinases in a critical signaling pathway that governs cell growth, proliferation, survival, and metabolism. Dysregulation of the PI3K/mTOR pathway is a frequent event in various cancers, making it a prime target for therapeutic intervention. Dual inhibition of PI3K and mTOR is a promising strategy to overcome resistance mechanisms that can arise from targeting either kinase alone.

Comparative Analysis of Downstream Target Inhibition

To evaluate the efficacy of **NVP-BBD130**, its effects on key downstream effectors of the PI3K/mTOR pathway are compared with those of other dual inhibitors, namely BEZ235 (Dactolisib) and GDC-0980 (Apitolisib). The primary readouts for pathway inhibition are the phosphorylation status of Akt (a downstream effector of PI3K) and the ribosomal protein S6 (a downstream effector of mTORC1).

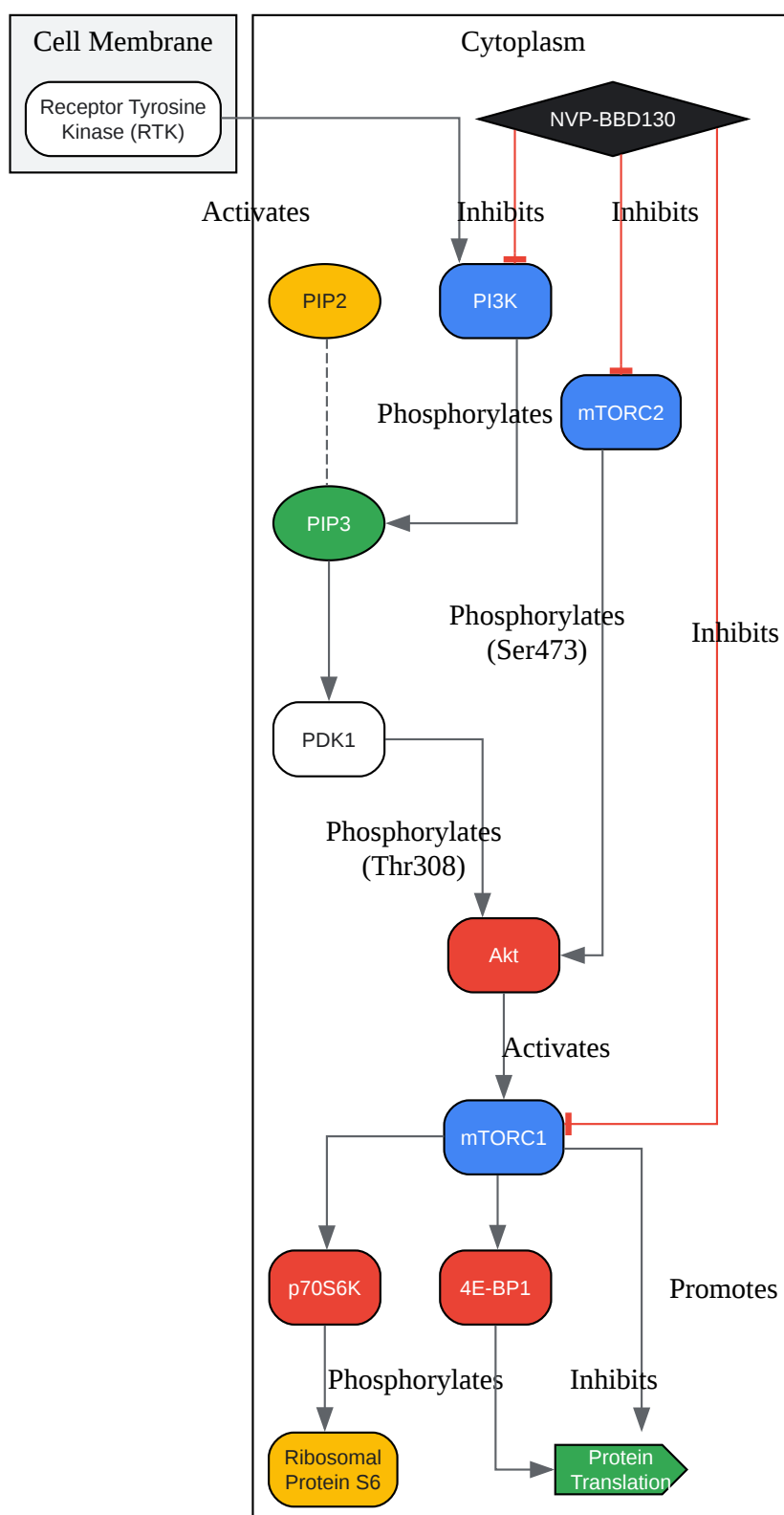
Compound	Target	IC50 (in vitro kinase assay)	Downstream Effect (Cell-based assays)
NVP-BBD130	PI3K/mTOR	Data not publicly available	Data not publicly available
BEZ235 (Dactolisib)	PI3K α	4 nM[1][2]	Dose-dependent reduction in p-Akt (Ser473) and p-S6[3][4]
PI3K γ	5 nM[1][2]		
PI3K δ	7 nM[1][2]		
PI3K β	75 nM[1][2]		
mTOR	6 nM[1]		
GDC-0980 (Apitolisib)	PI3K α	5 nM[5][6][7][8][9]	Significant inhibition of p-Akt (Ser473)[5]
PI3K β	27 nM[5][6][7][8][9]		
PI3K δ	7 nM[5][6][7][8][9]		
PI3K γ	14 nM[5][6][7][8][9]		
mTOR (Ki)	17 nM[5][6][7][9]		

Note: While specific quantitative data for the downstream effects of **NVP-BBD130** are not readily available in the public domain, its classification as a dual PI3K/mTOR inhibitor strongly

suggests a mechanism of action and downstream effects similar to those of BEZ235 and GDC-0980.

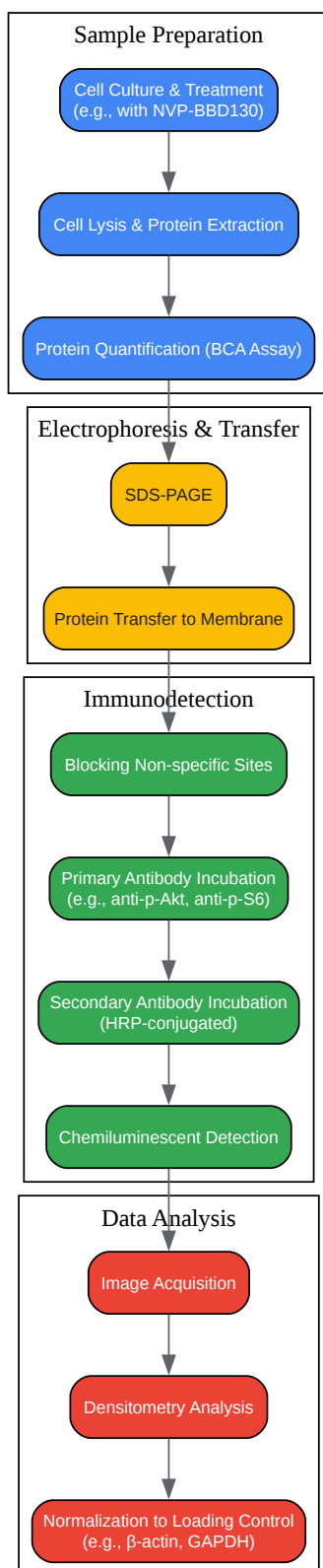
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and a typical experimental workflow for validating the effect of inhibitors like **NVP-BBD130**.



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Caption: PI3K/mTOR signaling pathway with inhibition by **NVP-BBD130**.



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